

An In-depth Technical Guide to 2-Thiophenecarboxylic Acid (CAS 527-72-0)

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Compound of Interest

Compound Name: 2-Thiophenecarboxylic acid

Cat. No.: B147515

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Thiophenecarboxylic acid, also known as 2-thenoic acid, is a sulfur-containing heterocyclic compound that serves as a versatile building block in organic synthesis. Its unique chemical structure, featuring a thiophene ring coupled with a carboxylic acid functional group, imparts a range of valuable properties that have led to its widespread use in the development of pharmaceuticals, advanced materials, and agrochemicals. This technical guide provides a comprehensive overview of the core properties, synthesis, analysis, and applications of **2-Thiophenecarboxylic acid** (CAS 527-72-0), with a focus on its relevance to research and drug development.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physical and chemical characteristics of **2-Thiophenecarboxylic acid** is fundamental for its application in research and synthesis.

Physical and Chemical Properties

The key physical and chemical properties of **2-Thiophenecarboxylic acid** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference(s)
CAS Number	527-72-0	[1][2][3]
Molecular Formula	C ₅ H ₄ O ₂ S	[3][4]
Molecular Weight	128.15 g/mol	[4][5][6]
Appearance	White to light yellow or beige crystalline powder	[7]
Melting Point	125-130 °C	[2][5][6][7][8][9]
Boiling Point	260-261 °C	[2][7][8][9]
Vapor Pressure	0.006 mmHg at 25 °C (estimated)	[2]
Solubility	Soluble in hot water, ethanol, and ether; slightly soluble in chloroform.	[9]
pKa	Data available in IUPAC Digitized pKa Dataset	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Thiophenecarboxylic acid**. The following table summarizes its key spectral features.

Spectroscopy	Key Data and Observations
^1H NMR	In DMSO- d_6 , the carboxylic acid proton appears as a broad singlet around 13.06 ppm. The thiophene ring protons show characteristic signals: H5 as a doublet around 7.88 ppm, H3 as a doublet around 7.73 ppm, and H4 as a triplet around 7.18 ppm.
^{13}C NMR	In CDCl_3 , the carboxylic carbon resonates at approximately 167.76 ppm. The carbon attached to the carboxylic group (C2) appears around 135.06 ppm.
Infrared (IR)	A broad band in the $2500\text{--}3300\text{ cm}^{-1}$ region is attributed to the O-H stretching of the carboxylic acid group. A strong absorption for the carbonyl (C=O) stretch is typically observed around 1700 cm^{-1} . Aromatic C-H stretching of the thiophene ring is found in the $3100\text{--}3000\text{ cm}^{-1}$ region.
Mass Spectrometry (MS)	The molecular ion peak (M^+) is observed at m/z 128. The fragmentation pattern shows a prominent peak at m/z 111, corresponding to the loss of a hydroxyl radical. [10] [11]

Synthesis and Purification

The synthesis of **2-Thiophenecarboxylic acid** is most commonly achieved through the oxidation of 2-acetylthiophene. The haloform reaction is a widely used and efficient method for this transformation.[\[9\]](#)[\[12\]](#)[\[13\]](#)

Synthesis via Haloform Reaction of 2-Acetylthiophene

This protocol details the synthesis of **2-Thiophenecarboxylic acid** from 2-acetylthiophene using an alkaline sodium hypochlorite solution.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-acetylthiophene in a suitable water-immiscible and oxidation-resistant organic solvent (e.g., diethyl ether).
- **Preparation of Hypochlorite Solution:** In a separate beaker, prepare an aqueous solution of sodium hypochlorite containing an excess of sodium hydroxide.
- **Reaction:** Cool the flask containing the 2-acetylthiophene solution in an ice bath. Slowly add the alkaline sodium hypochlorite solution dropwise from the dropping funnel with vigorous stirring, maintaining the reaction temperature below 40°C.
- **Reaction Completion:** After the addition is complete, continue stirring. The reaction is considered complete when the temperature of the mixture drops to 25-30°C without external cooling (this may take 0.5 to 4 hours).^[12]
- **Quenching:** Add a solution of sodium bisulfite to neutralize any excess sodium hypochlorite.^[12]
- **Work-up:** Transfer the reaction mixture to a separatory funnel and separate the aqueous layer. Acidify the aqueous layer to a pH of 1 with concentrated hydrochloric acid, which will cause the **2-Thiophenecarboxylic acid** to precipitate.
- **Extraction:** Extract the acidified aqueous layer with diethyl ether. Combine the organic extracts and wash them with water.
- **Drying and Isolation:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and evaporate the solvent under reduced pressure to obtain the crude product.^[12]



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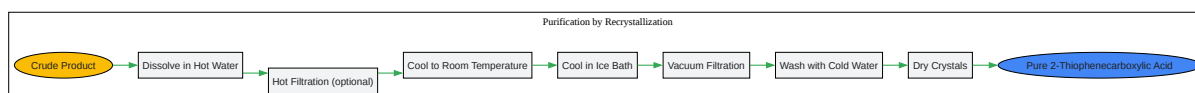
Synthesis Workflow for 2-Thiophenecarboxylic Acid

Purification by Recrystallization

The crude **2-Thiophenecarboxylic acid** can be effectively purified by recrystallization from hot water.

Experimental Protocol:

- **Dissolution:** Place the crude **2-Thiophenecarboxylic acid** in an Erlenmeyer flask and add a minimal amount of hot water to dissolve the solid completely. Gentle heating on a hot plate may be necessary.
- **Hot Filtration (if necessary):** If insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
- **Cooling:** Once at room temperature, place the flask in an ice bath to maximize the yield of crystals.
- **Isolation:** Collect the crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected crystals with a small amount of ice-cold water to remove any remaining soluble impurities.
- **Drying:** Dry the purified crystals, for instance, by pulling air through the Büchner funnel, followed by air-drying on a watch glass or in a desiccator.^{[14][15]}



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Recrystallization Workflow for Purification

Analytical Methods

Accurate and reliable analytical methods are essential for quality control and reaction monitoring.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used for the analysis of **2-Thiophenecarboxylic acid**.

Typical HPLC Conditions:

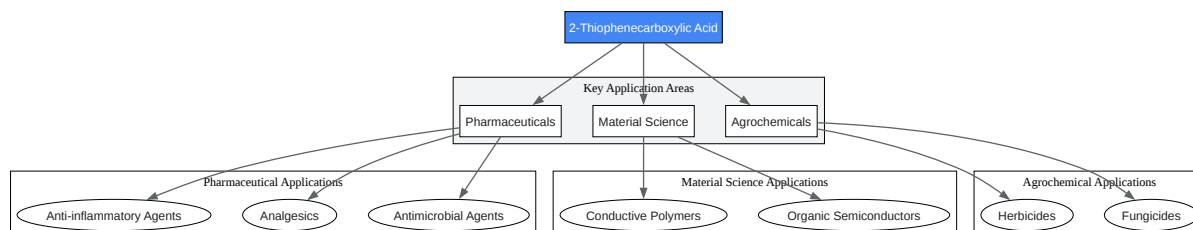
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[16]
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water with an acidic modifier (e.g., 0.1% phosphoric acid or formic acid for MS compatibility).[16][17]
- Flow Rate: 1.0 mL/min.[16]
- Detection: UV detection at 235 nm.[16]

Gas Chromatography-Mass Spectrometry (GC-MS)

For GC-MS analysis, derivatization is often necessary to increase the volatility of the carboxylic acid. Silylation with reagents like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) is a common approach.[18]

Applications in Research and Drug Development

2-Thiophenecarboxylic acid and its derivatives are of significant interest in the pharmaceutical industry due to their wide range of biological activities.



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Applications of 2-Thiophenecarboxylic Acid

Anti-inflammatory Activity

Thiophene-based compounds, including derivatives of **2-Thiophenecarboxylic acid**, are known for their anti-inflammatory properties. These compounds often exert their effects through the inhibition of cyclooxygenase (COX) and lipoxygenase (LOX) enzymes, which are key players in the inflammatory cascade.^{[19][20]} For instance, Suprofen, a non-steroidal anti-inflammatory drug (NSAID), is synthesized from **2-Thiophenecarboxylic acid**.^[12]

G-Protein Coupled Receptor (GPCR) Agonism

Derivatives of **2-Thiophenecarboxylic acid** have been investigated as agonists for G-protein coupled receptors, particularly GPR40 (also known as Free Fatty Acid Receptor 1, FFAR1). GPR40 is predominantly expressed in pancreatic β -cells and plays a role in glucose-stimulated insulin secretion. Agonists of this receptor are being explored as potential therapeutics for type 2 diabetes.

Peroxisome Proliferator-Activated Receptor (PPAR)

Modulation

Peroxisome proliferator-activated receptors (PPARs) are nuclear receptors that regulate lipid and glucose metabolism. Thiophene derivatives have been designed and synthesized as PPAR modulators, with some showing selectivity for different PPAR subtypes (α , β/δ , and γ). This makes them attractive candidates for the treatment of metabolic disorders such as dyslipidemia and type 2 diabetes.

Safety and Handling

2-Thiophenecarboxylic acid is classified as an irritant. It is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.^{[4][7]}

Precautionary Measures:

- Handling: Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Use in a well-ventilated area or under a fume hood.^{[5][7]}
- Storage: Store in a tightly closed container in a dry and well-ventilated place.^[21]
- First Aid:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes.
 - Skin: Wash off with soap and plenty of water.
 - Inhalation: Move to fresh air.
 - Ingestion: If swallowed, call a poison center or doctor.^[7]

Conclusion

2-Thiophenecarboxylic acid is a compound of significant interest to the scientific and drug development communities. Its versatile reactivity and the diverse biological activities of its derivatives make it a valuable scaffold for the discovery of new therapeutic agents and advanced materials. This guide has provided a comprehensive overview of its properties,

synthesis, analysis, and applications, offering a solid foundation for researchers and professionals working with this important chemical entity.

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